

CAS number and molecular formula of 2-Heptanol, pentanoate

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Compound of Interest

Compound Name: 2-Heptanol, pentanoate

Cat. No.: B15486069

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An In-depth Technical Guide to 2-Heptanol, Pentanoate

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Heptanol, pentanoate**, a branched-chain fatty acid ester. While specific research on this compound is limited, this document extrapolates from established chemical principles and data on structurally related molecules to detail its chemical identity, synthesis, physicochemical properties, and potential biological significance. The information is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Chemical Identity

2-Heptanol, pentanoate is an organic compound classified as a fatty acid ester. Its structure consists of a pentanoate group esterified to the secondary alcohol 2-heptanol.

Table 1: Chemical Identifiers for **2-Heptanol, pentanoate**

Identifier	Value
CAS Number	7155-20-6
Molecular Formula	C ₁₂ H ₂₄ O ₂
IUPAC Name	heptan-2-yl pentanoate

Physicochemical Properties

Quantitative experimental data for **2-Heptanol, pentanoate** is not readily available in public literature. However, properties can be estimated based on its structure and data from its straight-chain isomer, heptyl pentanoate.

Table 2: Physicochemical Properties of Heptyl Pentanoate (Isomer)

Property	Value	Source
Molecular Weight	200.32 g/mol	PubChem
Boiling Point	245.2 °C	CAS Common Chemistry[1]
Melting Point	-46.4 °C	CAS Common Chemistry[1]
LogP (calculated)	4.3	PubChem

Synthesis of 2-Heptanol, pentanoate

The most common and direct method for synthesizing **2-Heptanol, pentanoate** is through the Fischer-Speier esterification of 2-heptanol with pentanoic acid. This reaction is typically catalyzed by a strong acid.

General Experimental Protocol: Fischer-Speier Esterification

The following is a generalized protocol for the synthesis of esters like **2-Heptanol, pentanoate**. Specific reaction conditions such as temperature, time, and purification methods may require optimization.

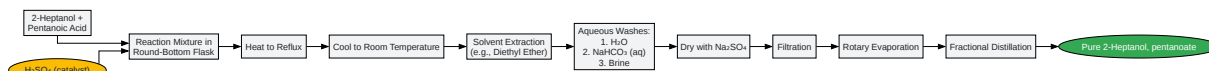
Materials:

- 2-Heptanol
- Pentanoic acid
- Concentrated sulfuric acid (or other acid catalyst like p-toluenesulfonic acid)
- Anhydrous sodium sulfate
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine equimolar amounts of 2-heptanol and pentanoic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid (typically 1-3% of the molar amount of the limiting reagent).
- Heat the reaction mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the mixture with diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted carboxylic acid), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude ester.

- Purify the crude product by fractional distillation to yield pure **2-Heptanol, pentanoate**.



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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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